Technical Guide: 2-(3,4-Dichlorophenyl)piperazine Hydrochloride

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*2-(3,4-Dichlorophenyl)piperazine*
CAS No.:	*185110-06-9*
Cat. No.:	*B068480*

Get Quote

CAS (Free Base): 185110-06-9 | Molecular Formula: $C_{10}H_{12}Cl_2N_2 \cdot xHCl$

Part 1: Executive Summary & Critical Disambiguation

Status: Specialized Chiral Building Block / Pharmacophore Primary Application: Synthesis of NK1 antagonists, GPCR ligands, and norepinephrine reuptake inhibitors.

⚠️ CRITICAL DISAMBIGUATION

In drug development literature, "Dichlorophenylpiperazine" is ambiguous. You must distinguish between the 1-isomer (metabolite) and the 2-isomer (scaffold).

© 2026 BenchChem. All rights reserved.

Feature	2-(3,4-Dichlorophenyl)piperazine **(Target)**	1-(3,4-Dichlorophenyl)piperazine **(Common)**
Structure	Phenyl ring attached to Carbon-2 of piperazine.	Phenyl ring attached to Nitrogen-1 of piperazine.[1]
Chirality	Chiral (C2 center). Exists as (R) and (S) enantiomers.	Achiral.
Role	Building Block. Used to create rigid, stereodefined pharmacophores (e.g., NK1 antagonists).	Metabolite/Probe. Major metabolite of Trazodone/Nefazodone; 5-HT agonist.
CAS (Base)	185110-06-9	57260-67-0

Part 2: Physicochemical Properties

The hydrochloride salt typically exists as a white to off-white crystalline solid. It is highly polar due to the diprotic nature of the piperazine ring when salified.

Core Data Table

Property	Value / Description
Molecular Weight	231.12 g/mol (Free Base) / ~267.58 g/mol (Monohydrochloride)
Solubility	High in Water, DMSO, Methanol.[2] Low in Hexane, DCM (unless free-based).
pKa (Calc.)	N1 (Secondary): ~9.8
H-Bond Donors	2 (Amine protons in salt form)
H-Bond Acceptors	2
Melting Point	>240°C (Decomposes; typical for piperazine HCl salts)

© 2026 BenchChem. All rights reserved.

Part 3: Synthesis & Structural Characterization

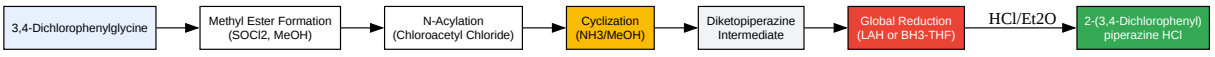
Methodology: The preferred synthesis for high-purity research applications utilizes a Phenylglycine Route. Unlike direct arylation (which favors N-substitution), this route guarantees C-substitution and allows for enantioselective synthesis if chiral phenylglycine is used.

Protocol: Modified Diketopiperazine Reduction

This protocol yields the 2-substituted piperazine skeleton with high regiocontrol.

- Esterification: 3,4-Dichlorophenylglycine is converted to its methyl ester using thionyl chloride in methanol.
- Acylation: The ester reacts with chloroacetyl chloride to form the N-(chloroacetyl) intermediate.
- Cyclization: Treatment with ammonia (or a primary amine for N-substituted derivatives) induces cyclization to form the 3-(3,4-dichlorophenyl)piperazine-2,5-dione (diketopiperazine).
- Global Reduction: The dione is reduced using Lithium Aluminum Hydride (LAH) or Borane-THF complex to yield the piperazine ring.
- Salt Formation: The crude oil is dissolved in diethyl ether, and anhydrous HCl gas (or 4M HCl in dioxane) is added to precipitate the hydrochloride salt.

Synthesis Workflow Diagram



Click to download full resolution via product page

Caption: Regioselective synthesis pathway via diketopiperazine reduction to ensure C2-substitution.

Analytical Validation (Self-Validating Metrics)

© 2026 BenchChem. All rights reserved.

- 1H NMR (D2O/DMSO-d6): Look for the benzylic methine proton. In the 2-isomer, this appears as a distinct doublet of doublets (or broad singlet) around 3.8–4.2 ppm. In the 1-isomer (N-sub), the aromatic protons are shifted differently, and the piperazine protons appear as symmetric multiplets.

- Chiral HPLC: Essential for resolving (R) and (S) enantiomers if starting from chiral phenylglycine. Column: Chiralpak AD-H or OD-H; Mobile Phase: Hexane/IPA/DEA.

Part 4: Pharmacological Applications

The **2-(3,4-dichlorophenyl)piperazine** moiety is a "privileged scaffold" in medicinal chemistry, distinct from the serotonergic 1-isomer.

Substance P (NK1) Antagonists

The 2-phenylpiperazine core is a structural mimic of the peptide backbone found in Substance P.

- Mechanism: The scaffold positions the 3,4-dichlorophenyl ring into a hydrophobic pocket of the NK1 receptor (GPCR), while the basic nitrogens interact with conserved aspartate residues.

- Relevance: Used in the development of anti-emetics and antidepressants (similar to Aprepitant analogs).

Norepinephrine Reuptake Inhibition (NRI)

Substituted 2-arylpiperazines have demonstrated affinity for the norepinephrine transporter (NET).

- SAR Insight: The stereochemistry at C2 is often the "eutomer" determinant. For many 2-arylpiperazines, the (S)-enantiomer exhibits superior binding affinity compared to the (R)-enantiomer.

Chiral Resolution Agents

Due to its secondary amine handle and rigid stereocenter, the enantiomerically pure **2-(3,4-dichlorophenyl)piperazine** is used as a resolving agent for chiral acids or as a chiral auxiliary

© 2026 BenchChem. All rights reserved.

in asymmetric synthesis.

Part 5: Handling & Safety Data

Signal Word:WARNING

Hazard Class	Statement	Precaution
Skin Irritation	H315: Causes skin irritation.	Wear nitrile gloves (min 0.11mm).
Eye Irritation	H319: Causes serious eye irritation.	Use safety goggles; access to eyewash station.
Acute Toxicity	H302: Harmful if swallowed.	Do not eat/drink in lab; wash hands post-handling.

Storage:

- Hygroscopic: Store in a desiccator or under inert atmosphere (Argon/Nitrogen).
- Temperature: 2–8°C recommended for long-term stability.
- Stability: Stable in solid form. Aqueous solutions should be prepared fresh to avoid oxidation of the secondary amine.

References

- ChemicalBook. (2023). **2-(3,4-Dichlorophenyl)piperazine** Properties and CAS Data.
- National Center for Biotechnology Information. (2025). PubChem Compound Summary for CID 15574733: Piperazine, 1-(3,4-dichlorophenyl)-, hydrochloride. (Cited for contrast/disambiguation of the 1-isomer).
- Sigma-Aldrich. (2024). Product Specification: **2-(3,4-Dichlorophenyl)piperazine**.[3][4][5][6]
- Finetech Industry. (2024). 2-(3,4-DICHLORO-PHENYL)-PIPERAZINE Safety and Data Sheet.

© 2026 BenchChem. All rights reserved.

- ResearchGate. (2025). Synthetic Approaches to Piperazine-Containing Drugs.[1][7][8] (General review of 2-arylpiperazine synthesis via phenylglycine).

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. Design, Synthesis and Biological Evaluation of Novel N-Arylpiperazines Containing a 4,5-Dihydrothiazole Ring - PMC [pmc.ncbi.nlm.nih.gov]
- 2. 2,3-Dichlorophenylpiperazine - Wikipedia [en.wikipedia.org]
- 3. 645405-18-1,4-Chloro-5-hydroxy-2-(2-tetrahydropyranyl)pyridazin-3(2H)-one-AccelaChem|AccelaChemBio|Accela design, synthesis, manufacture and market advanced R&D chemicals;韶远科技（上海）有限公司 [accelachem.com]
- 4. 2-(3,4-DICHLORO-PHENYL)-PIPERAZINE | CAS: 185110-06-9 | Chemical Product | FINETECH INDUSTRY LIMITED - FINETECH INDUSTRY LIMITED - Custom Synthesis and Chemical Reagents Supplier [finetechnology-ind.com]
- 5. Amatek Chemical-products [azetidine.com]
- 6. lookchem.com [lookchem.com]
- 7. researchgate.net [researchgate.net]
- 8. datainsightsmarket.com [datainsightsmarket.com]
- To cite this document: BenchChem. [Technical Guide: 2-(3,4-Dichlorophenyl)piperazine Hydrochloride]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b068480/docs#technical-guide-2-3-4-dichlorophenyl-piperazine-hydrochloride]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

© 2026 BenchChem. All rights reserved.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.